

Solubility Profile of Bromocresol Green Sodium Salt: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Bromocresol green (sodium salt)*

CAS No.: 99613-11-3

Cat. No.: B10823021

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of bromocresol green sodium salt in various solvents. The information contained herein is intended to assist researchers, scientists, and professionals in drug development in understanding the physicochemical properties of this compound for its effective application in laboratory and industrial settings. This document presents quantitative solubility data, detailed experimental methodologies for solubility determination, and visual representations of experimental workflows and the principles governing solubility.

Quantitative Solubility Data

The solubility of bromocresol green sodium salt is a critical parameter for its use as a pH indicator, in staining solutions, and in various assays.^{[1][2][3]} The following table summarizes the available quantitative data on its solubility in different solvents.

Solvent	Temperature	Solubility	Reference
Water	Not Specified	40 mg/mL	[4]
Water	Not Specified	1 mg/mL	[5]
Water	Not Specified	Clear solution at 0.1% (w/v)	[6][7]
Water	Not Specified	Soluble	[8][9]
Ethanol	Not Specified	60 mg/mL	[4]
Ethanol	Not Specified	Very soluble	[1]
Methanol:Water (1:1)	Not Specified	0.1 g/10 mL (10 mg/mL)	[5]
Benzene	Not Specified	Soluble	[1]
Diethyl Ether	Not Specified	Very soluble	[1]

Note: Discrepancies in reported solubility values may arise from differences in experimental conditions, purity of the compound, and the specific methodology used for determination. It is recommended to verify solubility under the specific conditions of your application.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of a solid compound like bromocresol green sodium salt in a liquid solvent. This protocol is a synthesis of established laboratory practices.[10][11][12][13][14]

Objective: To determine the saturation solubility of bromocresol green sodium salt in a given solvent at a specific temperature.

Materials:

- Bromocresol green sodium salt (analytical grade)
- Solvent of interest (e.g., water, ethanol)

- Analytical balance
- Volumetric flasks
- Beakers or Erlenmeyer flasks
- Magnetic stirrer and stir bars
- Constant temperature bath or hot plate with temperature control
- Calibrated thermometer or temperature probe
- Syringe filters (e.g., 0.45 μm PTFE or nylon)
- Syringes
- Spectrophotometer (for analysis)
- Cuvettes

Procedure:

- Preparation of Supersaturated Solution:
 - Accurately weigh an excess amount of bromocresol green sodium salt and add it to a known volume of the solvent in a beaker or flask. The amount should be more than what is expected to dissolve to ensure a saturated solution with excess solid.
 - Place the beaker in a constant temperature bath set to the desired temperature.
 - Stir the mixture vigorously using a magnetic stirrer for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Withdrawal and Filtration:
 - Once equilibrium is achieved, stop stirring and allow the excess solid to settle for a short period.

- Carefully draw a known volume of the supernatant (the clear liquid above the solid) using a pre-warmed syringe to prevent precipitation upon cooling.
- Immediately filter the solution through a syringe filter into a clean, pre-weighed volumetric flask. This step is crucial to remove any undissolved solid particles.
- Quantification of Dissolved Solute:
 - Accurately determine the weight of the filtered solution in the volumetric flask.
 - Dilute the filtered solution with a known volume of the solvent to a concentration that falls within the linear range of a pre-established calibration curve.
 - Measure the absorbance of the diluted solution using a spectrophotometer at the wavelength of maximum absorbance (λ_{max}) for bromocresol green. The λ_{max} for bromocresol green is approximately 616-618 nm in water.[\[5\]](#)[\[7\]](#)
 - Use the calibration curve to determine the concentration of bromocresol green sodium salt in the diluted sample.
- Calculation of Solubility:
 - Calculate the original concentration in the saturated solution, accounting for the dilution factor.
 - Express the solubility in desired units, such as mg/mL or g/100 g of solvent.

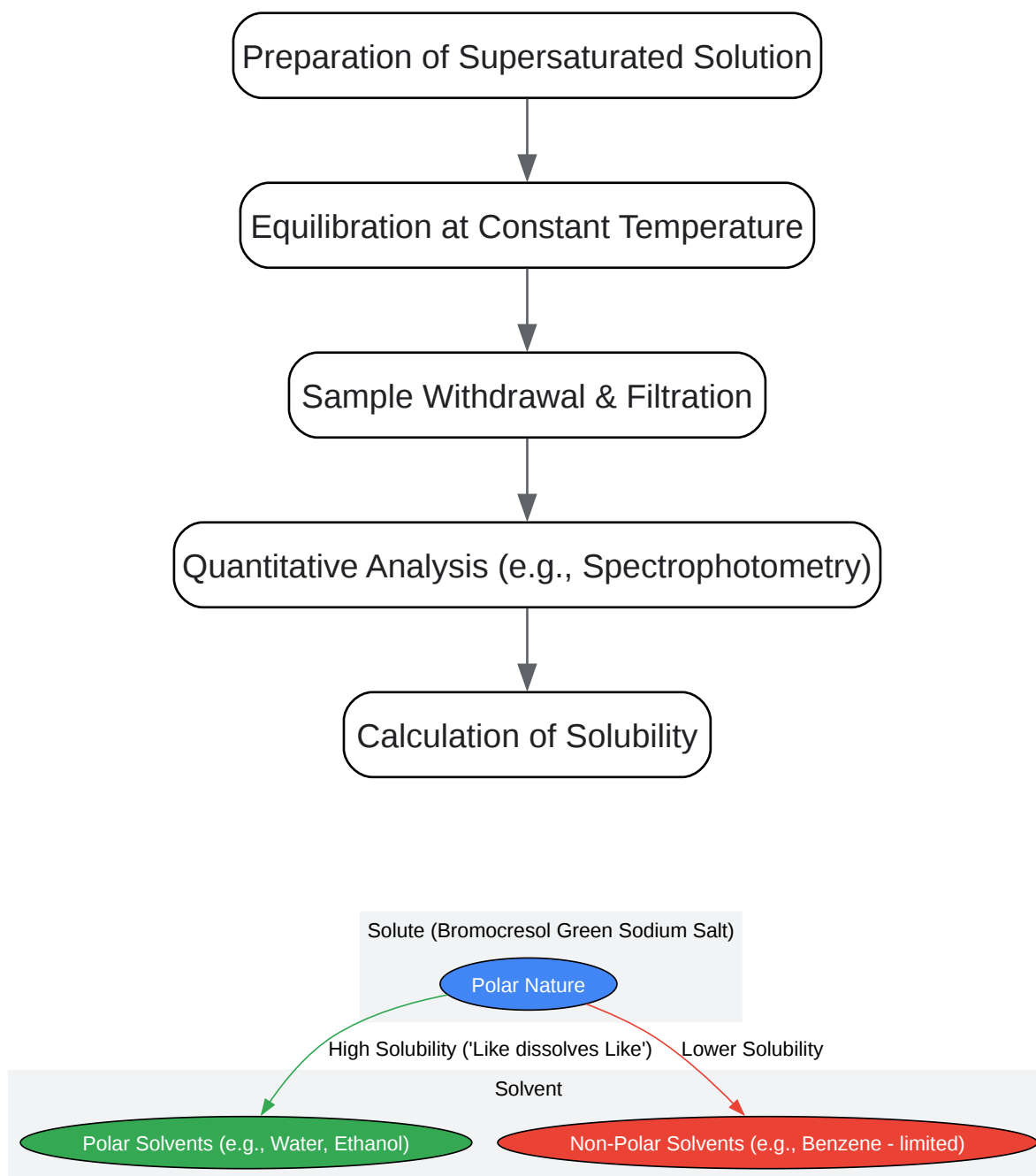
Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Handle all chemicals in a well-ventilated area or under a fume hood.
- Consult the Safety Data Sheet (SDS) for bromocresol green sodium salt before starting any experimental work.[\[8\]](#)[\[9\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the logical steps involved in the experimental determination of solubility.



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